

Personal protective equipment for handling L-Homophenylalanine tert-butyl ester hydrochloride

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Compound of Interest

Compound Name: *L-Homophenylalanine tert-butyl ester hydrochloride*

Cat. No.: B596667

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Essential Safety and Handling Guide for L-Homophenylalanine tert-butyl ester hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **L-Homophenylalanine tert-butyl ester hydrochloride** (CAS No: 130316-46-0). The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the most critical first line of defense against chemical exposure. The required PPE for handling **L-Homophenylalanine tert-butyl ester hydrochloride** is summarized below.

Protection Type	Required Equipment	Recommended Specifications & Use Cases
Eye and Face	Chemical Safety Goggles or Face Shield	Always wear chemical safety goggles that provide a seal around the eyes. A face shield is recommended when handling larger quantities or when there is a significant risk of splashing. [1] [2] [3]
Hand	Chemical-Resistant Gloves	Nitrile gloves are suitable for handling small quantities. Double-gloving is recommended to provide an extra layer of protection. For extended handling or when working with larger amounts, more robust, chemical-resistant gloves should be used. [1] [4] [5]
Body	Laboratory Coat	A standard laboratory coat should be worn to protect skin and personal clothing from potential spills. [5]
Respiratory	Not typically required for small quantities	Handling should be performed in a well-ventilated area. [2] [3] For procedures that may generate dust or aerosols, a chemical fume hood should be used. [3] If a fume hood is not available and there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used

based on a risk assessment.[1]

[4]

Foot

Closed-toe Shoes

Prevents injury from spills or
dropped objects.[5]

Operational Plan: Step-by-Step Handling Protocol

This section details the procedural steps for safely handling **L-Homophenylalanine tert-butyl ester hydrochloride** from receipt to experimental use.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[2][6] It should be kept away from incompatible materials such as strong oxidizing agents and strong acids.[7] Some suppliers recommend refrigeration (2-8°C).[8][9]

Preparation and Weighing

- Ventilation: All handling of the solid compound should be performed in a chemical fume hood to minimize inhalation of any dust particles.[3]
- Personal Protective Equipment: Before handling, ensure all required PPE is correctly worn as detailed in the table above.
- Weighing:
 - Tare a clean, dry weighing boat on an analytical balance.
 - Carefully transfer the desired amount of **L-Homophenylalanine tert-butyl ester hydrochloride** to the weighing boat using a clean spatula.
 - Avoid generating dust during transfer.[7][8]
 - Once the desired amount is weighed, securely close the main container.

- Clean the spatula and the weighing area thoroughly after use.

Dissolution and Experimental Use

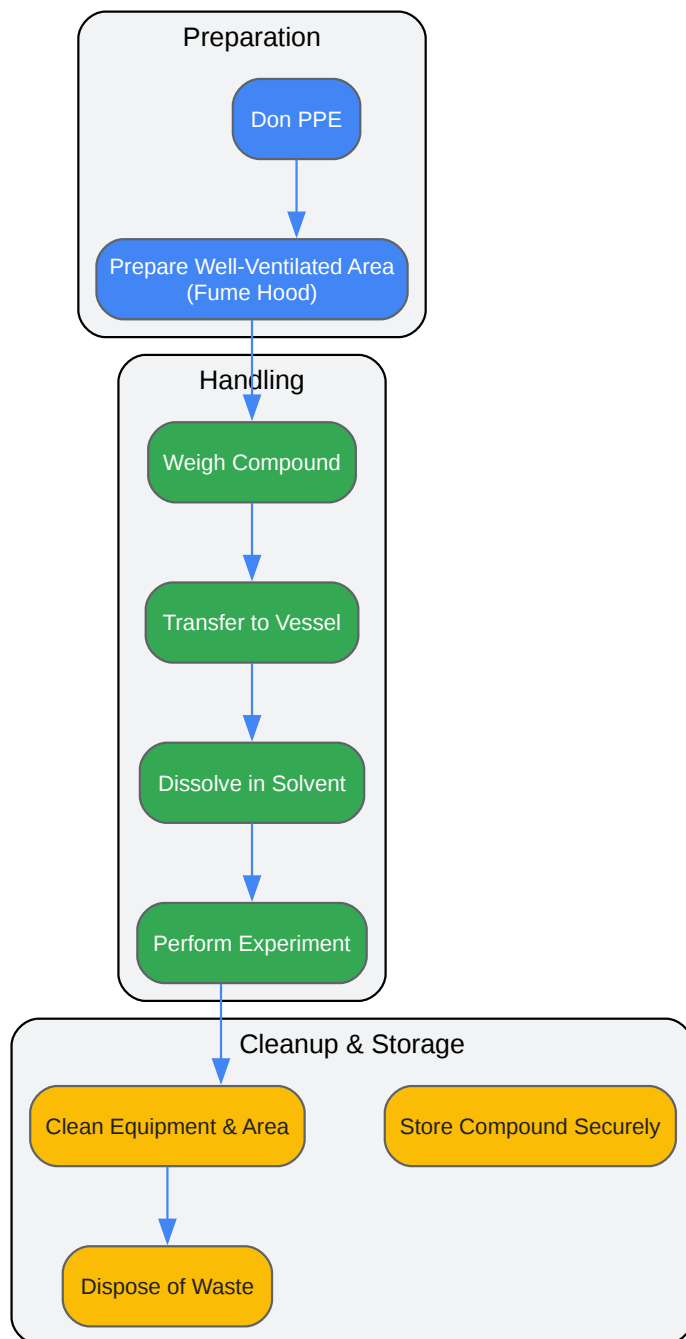
- Solvent Addition: In the chemical fume hood, place the weighing boat with the compound into the reaction vessel or beaker.
- Procedure: Slowly add the desired solvent to the vessel to dissolve the compound.
- Safe Handling: Always avoid direct contact with the skin and eyes during this process.^[6]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.^[6] Seek medical attention if irritation persists.^[6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[6] Remove contact lenses if present and easy to do so.^[6] Seek immediate medical attention.^[6]
- Inhalation: Move the individual to fresh air.^[6] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.^[6]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and drink plenty of water.^[6] Seek immediate medical attention.^[6]
- Spills: For small spills, ensure adequate ventilation and wear appropriate PPE.^[6] Sweep up the solid material, taking care not to create dust, and place it in a suitable container for disposal.^[6]^[8]

Below is a diagram illustrating the operational workflow for handling **L-Homophenylalanine tert-butyl ester hydrochloride**.

Operational Workflow for Handling L-Homophenylalanine tert-butyl ester hydrochloride

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Caption: A flowchart of the standard operating procedure for handling **L-Homophenylalanine tert-butyl ester hydrochloride**.

Disposal Plan

Proper disposal of **L-Homophenylalanine tert-butyl ester hydrochloride** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

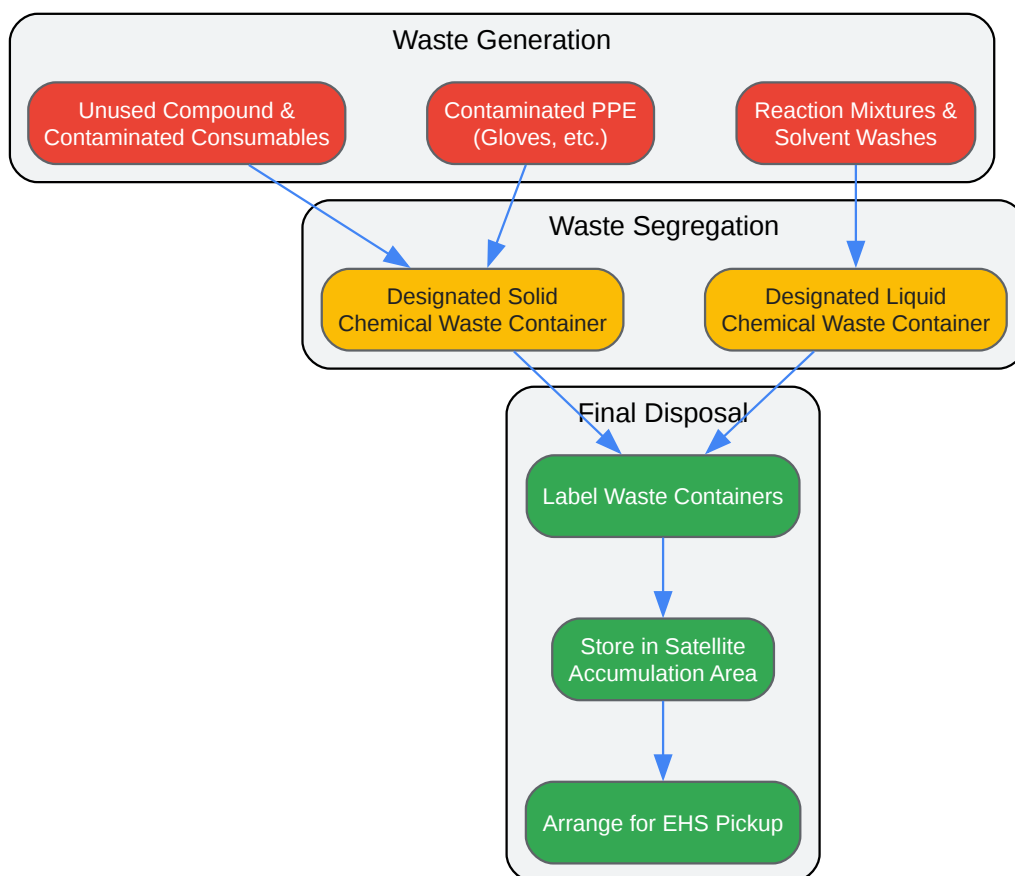
- Solid Waste: Unused or expired **L-Homophenylalanine tert-butyl ester hydrochloride**, as well as any contaminated consumables (e.g., weighing boats, pipette tips, gloves), should be collected in a designated, clearly labeled solid chemical waste container.
- Liquid Waste: All reaction mixtures and solvent washes containing the compound must be collected in a designated, clearly labeled liquid chemical waste container. Ensure the container is compatible with the solvents used.
- Contaminated PPE: Used gloves and other contaminated disposable PPE should be disposed of in the appropriate solid waste stream.^[5]

Disposal Procedure

- Labeling: Ensure all waste containers are accurately and clearly labeled with their contents.
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Collection: Arrange for the collection of chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.^{[1][4]} Do not dispose of this chemical down the drain or in the regular trash.^[10]

The following diagram outlines the logical steps for the proper disposal of waste generated from the use of **L-Homophenylalanine tert-butyl ester hydrochloride**.

Disposal Plan for L-Homophenylalanine tert-butyl ester hydrochloride Waste



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Caption: A diagram illustrating the waste segregation and disposal process for **L-Homophenylalanine tert-butyl ester hydrochloride**.

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